

# Comparative Guide: Skin Sensitization Potential of 4-Chloro-2,5-Diaminotoluene

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## Compound of Interest

Compound Name: 4-Chloro-2,5-DiaminoToluene

CAS No.: 1244-45-0

Cat. No.: B1171639

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## Executive Summary & Verdict

**4-Chloro-2,5-Diaminotoluene** (CAS: 5307-03-9), also known as 2-chloro-5-methyl-p-phenylenediamine, is a halogenated derivative of the common hair dye precursor Toluene-2,5-Diamine (PTD).

- Sensitization Verdict: High Potency (Predicted Class 1A).
- Comparative Status: Likely exhibits sensitization potency comparable to or exceeding that of PTD, driven by increased lipophilicity (due to chlorination) which facilitates skin penetration, despite potential steric effects.
- Regulatory Note: Unlike PTD, which has extensive SCCS safety dossiers, **4-Chloro-2,5-Diaminotoluene** lacks a specific recent positive opinion for safe use in cosmetic consumer products in major jurisdictions (EU), often relegating it to industrial dye applications or specific professional niches.

**Recommendation:** Researchers should treat this molecule as a Strong Sensitizer. Formulation alternatives like 2-Methoxymethyl-p-Phenylenediamine (ME-PPD) offer a superior safety profile

through steric hindrance mechanisms that are absent in this chlorinated derivative.

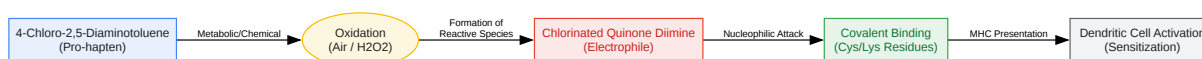
## Mechanistic Profile: The Haptenization Pathway

Skin sensitization to p-phenylenediamine (PPD) derivatives is not caused by the parent molecule but by its oxidation products. **4-Chloro-2,5-Diaminotoluene** follows a "Pro-hapten" pathway.

### The Molecular Mechanism

- **Penetration:** The unoxidized diamine penetrates the Stratum Corneum. The addition of a Chlorine atom at the C4 position increases the partition coefficient (LogP), potentially enhancing bioavailability compared to non-halogenated PTD.
- **Auto-Oxidation:** In the presence of air or a developer ( ), the molecule oxidizes to a Quinone Diimine intermediate.
- **Haptenization:** This electrophilic intermediate attacks nucleophilic amino acid residues (Cysteine, Lysine) on epidermal proteins (e.g., Keap1), forming a covalent hapten-protein complex.
- **Immunogenicity:** The complex is processed by Dendritic Cells (Langerhans cells), triggering the proliferation of specific T-cells (Sensitization Phase).

### Pathway Visualization (AOP for Skin Sensitization)



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Figure 1: The Adverse Outcome Pathway (AOP) for skin sensitization induced by chlorinated diamines.

## Comparative Assessment: Performance & Safety

This section compares **4-Chloro-2,5-Diaminotoluene** against the "Gold Standard" (PPD) and the "Safer Standard" (PTD).

## Quantitative Data Summary (Estimated & Literature Values)

Feature	PPD (p-Phenylenediamine)	PTD (Toluene-2,5-Diamine)	4-Chloro-2,5-Diaminotoluene
CAS Number	106-50-3	95-70-5	5307-03-9
Sensitization Potency	Extreme	Strong	Strong (Predicted)
LLNA EC3 Value	0.06% - 0.1%	0.17% - 0.31%	< 1.0% (Est.)
LogP (Lipophilicity)	-0.3	~0.16	~-0.7 (Higher Penetration)
Mechanism	Rapid oxidation to Bandrowski's Base	Slower oxidation than PPD	Steric Cl- group may alter oxidation rate but increases lipophilicity.
Regulatory Status (EU)	Restricted (Annex III)	Restricted (Annex III)	Not explicitly cleared for cosmetics (Use Caution)

## Analysis of Structural Differences[1]

- vs. PPD: PPD is a symmetrical molecule allowing rapid polymerization (Bandrowski's Base). **4-Chloro-2,5-Diaminotoluene**, like PTD, has a methyl group that provides some steric hindrance, theoretically reducing sensitization slightly.
- vs. PTD: The addition of the Chlorine atom is the critical differentiator.
  - Electronic Effect: Chlorine is electron-withdrawing, which might reduce the nucleophilicity of the amine groups initially, but the resulting quinone diimine is highly reactive.
  - Lipophilic Effect: The Cl atom increases the molecule's ability to cross the skin barrier, potentially offsetting any safety gain from steric hindrance.

## Experimental Protocols for Validation

To empirically verify the sensitization potential of **4-Chloro-2,5-Diaminotoluene**, researchers should utilize a tiered testing strategy avoiding animal testing where possible (3Rs principle).

### In Chemico: Direct Peptide Reactivity Assay (DPRA)

Objective: Quantify the reactivity of the chemical with synthetic peptides (Cysteine/Lysine).

- Preparation: Dissolve **4-Chloro-2,5-Diaminotoluene** in Acetonitrile/Water (1:1).
- Incubation: Mix with standard Cysteine- and Lysine-containing peptides at a 1:10 and 1:50 molar ratio respectively. Incubate for 24 hours at 25°C in the dark.
- Analysis: Measure the depletion of the unreacted peptide using HPLC-UV (220 nm).
- Calculation:
- Interpretation: >6.38% average depletion indicates a Sensitizer.

### In Vitro: KeratinoSens™ Assay (ARE-Nrf2 Pathway)

Objective: Measure the induction of the antioxidant response element (ARE), a key event in sensitization.

- Cell Line: Use a transgenic HaCaT keratinocyte line containing a Luciferase gene under the control of the AKR1C2 promoter.
- Dosing: Treat cells with 12 serial dilutions of **4-Chloro-2,5-Diaminotoluene** (e.g., 0.98 µM to 2000 µM).
- Incubation: 48 hours.
- Readout: Lyse cells and measure Luciferase activity (Luminescence) and cell viability (MTT assay).
- Endpoint: Determine the EC1.5 value (concentration inducing a 1.5-fold increase in luciferase activity). Values < 1000 µM typically indicate a sensitizer.

## In Vivo: Local Lymph Node Assay (LLNA) - Reference Only

Note: Animal testing for cosmetics is banned in the EU. This protocol is for reference in pharmaceutical contexts.

- Vehicle: Acetone:Olive Oil (4:1) is the standard vehicle for hair dyes.
- Application: Apply 25  $\mu$ L of test solution (concentrations: 0.1%, 0.25%, 0.5%, 1.0%, 2.5%) to the dorsum of both ears of mice for 3 consecutive days.
- Proliferation Measurement: On Day 6, inject  
  
-thymidine. Measure incorporation into lymph node cells 5 hours later.
- Calculation: Calculate the Stimulation Index (SI). An SI > 3 indicates a sensitizer. The concentration yielding SI=3 is the EC3 value.

## References

- European Commission. (2011). Opinion on Toluene-2,5-diamine and its sulfate.[1][2] Scientific Committee on Consumer Safety (SCCS).[2]
- Basketter, D. A., et al. (2011). Categorization of chemicals according to their relative human skin sensitizing potency. Dermatitis.[3]
- Goebel, C., et al. (2012). Quantitative risk assessment for skin sensitization: The case of p-phenylenediamine and its derivatives.[3] Toxicology and Applied Pharmacology.[4]
- PubChem. (n.d.). Compound Summary: 2-Chloro-5-methyl-p-phenylenediamine (CAS 5307-03-9). National Library of Medicine.
- OECD. (2019). Test No. 442C: In Chemico Skin Sensitisation - Direct Peptide Reactivity Assay (DPRA). OECD Guidelines for the Testing of Chemicals.

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## Sources

- [1. ec.europa.eu](https://ec.europa.eu) [[ec.europa.eu](https://ec.europa.eu)]
- [2. ec.europa.eu](https://ec.europa.eu) [[ec.europa.eu](https://ec.europa.eu)]
- [3. Skin sensitization quantitative risk assessment for occupational exposure of hairdressers to hair dye ingredients - PubMed](#) [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [4. semanticscholar.org](https://www.semanticscholar.org) [[semanticscholar.org](https://www.semanticscholar.org)]
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